

2-(3-Chloro-4-fluorophenoxy)ethanamine CAS 914086-51-4 properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorophenoxy)ethanamine

CAS No.: 883524-07-0

Cat. No.: B3293037

[Get Quote](#)

Technical Profile: 2-(3-Chloro-4-fluorophenoxy)ethanamine

CAS: 914086-51-4 | Formula: C

H

CIFNO (Free Base)[1][2][3]

Executive Summary

2-(3-Chloro-4-fluorophenoxy)ethanamine is a bifunctional pharmacophore combining a lipophilic, metabolically stable aryl ether tail with a reactive primary amine headgroup.[1][2][3] It serves as a critical linker and "tail" moiety in the development of kinase inhibitors, GPCR ligands, and reuptake inhibitors.[3] The specific 3-chloro-4-fluoro substitution pattern is designed to block para-position metabolic oxidation (via the fluorine atom) while enhancing lipophilicity and steric bulk (via the chlorine atom), improving the pharmacokinetic (PK) profile of lead compounds.[1][2][3]

Physicochemical Properties

The following data aggregates experimental values and high-confidence predictive models suitable for drug design calculations.

Property	Value / Description	Context
Molecular Weight	189.61 g/mol (Free Base) 226.08 g/mol (HCl Salt)	Free base is an oil; HCl salt is a solid. [1] [2] [3]
Appearance	White to off-white hygroscopic solid (HCl salt)	Amine salts are prone to deliquescence; store desiccated. [1] [2] [3]
LogP (Predicted)	2.1 ± 0.3	Moderate lipophilicity; crosses blood-brain barrier (BBB). [1] [2] [3]
pKa (Basic)	~9.6 (Amine)	Protonated at physiological pH (7.4). [1] [3]
H-Bond Donors	2 (Amine NH)	Critical for receptor binding interactions. [1] [2] [3]
H-Bond Acceptors	2 (Ether O, Amine N)	
Rotatable Bonds	3	High conformational flexibility for binding pockets. [1] [2] [3]
Solubility	DMSO (>50 mg/mL), Methanol, Water (as HCl salt)	Free base requires organic solvents (DCM, EtOAc). [3]

Synthetic Methodology

Expert Insight: Direct alkylation of 3-chloro-4-fluorophenol with 2-chloroethanamine often leads to polymerization or over-alkylation (formation of secondary/tertiary amines).[\[1\]](#)[\[2\]](#)[\[3\]](#) The industry-standard protocol utilizes a Protected Amine Strategy (Boc or Phthalimide) to ensure the exclusive formation of the primary amine.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Recommended Workflow: Boc-Protection Route

This two-step protocol maximizes yield and purity, avoiding difficult chromatographic separations of side products.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step 1: O-Alkylation

Reaction: Nucleophilic substitution of the phenol onto N-Boc-2-bromoethylamine.[\[1\]](#)[\[2\]](#)[\[3\]](#)

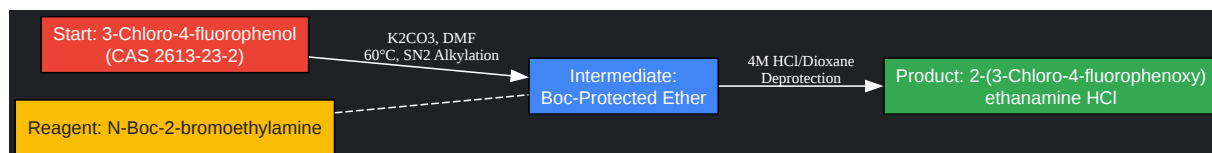
- Reagents: 3-Chloro-4-fluorophenol (1.0 eq), tert-Butyl N-(2-bromoethyl)carbamate (1.1 eq), K
CO
(2.0 eq).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solvent: DMF or Acetonitrile (Anhydrous).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Conditions: 60–80°C for 4–12 hours.[\[1\]](#)[\[2\]](#)
- Workup: Dilute with water, extract into EtOAc. Wash with NaOH (1M) to remove unreacted phenol.[\[3\]](#)

Step 2: Deprotection

Reaction: Acid-mediated cleavage of the Boc group.[\[1\]](#)[\[2\]](#)

- Reagents: 4M HCl in Dioxane or TFA/DCM (1:1).
- Conditions: 0°C to RT, 1–2 hours.
- Isolation: Evaporate solvent.[\[1\]](#)[\[2\]](#)[\[3\]](#) Triturate residue with diethyl ether to precipitate the pure Hydrochloride salt.[\[2\]](#)

Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Two-step regiospecific synthesis preventing poly-alkylation side reactions.

Medicinal Chemistry Applications

This building block is frequently employed to optimize Structure-Activity Relationships (SAR) in three key ways:

A. Metabolic Stability (The Fluorine Effect)

The fluorine atom at the para-position of the phenyl ring blocks CYP450-mediated hydroxylation, a common metabolic clearance pathway for phenoxy ethers.^{[1][2][3]} This significantly extends the half-life (

) of the drug molecule compared to non-fluorinated analogs.^{[2][3]}

B. Lipophilicity Modulation

The 3-chloro substituent increases lipophilicity (

value +0.^{[1][2]}71) and steric bulk without introducing the chemical reactivity of a bromo- or iodo- group.^{[1][2]} This combination (3-Cl, 4-F) creates a hydrophobic "cap" that fits well into hydrophobic pockets of enzymes (e.g., Kinases, MAO-B) or GPCRs (e.g., 5-HT receptors).^{[1][2][3]}

C. Linker Utility

The ethylamine chain serves as a flexible tether.^[2] The terminal amine can be derivatized into:

- Amides: Reacting with carboxylic acids to form stable linkers.^{[1][2][3]}
- Ureas/Carbamates: For rigidifying the scaffold.^[1]

- Secondary Amines: Via reductive amination, often used to target CNS transporters.[1][3]

Handling & Safety Protocols

GHS Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[1][3]

- Storage: The HCl salt is hygroscopic.[1] Store at -20°C in a tightly sealed container under inert gas (Argon/Nitrogen) if possible.
- Handling: Use a fume hood.[1] Avoid inhalation of dust.[2]
- Emergency:
 - Eye Contact: Rinse with water for 15 mins.[1][2]
 - Skin Contact: Wash with soap and water; the lipophilic nature facilitates skin absorption.[1]

References

- PubChem.3-Chloro-4-fluorophenol (Precursor) Compound Summary. National Library of Medicine.[1][2] [[Link](#)]
- Cheméo.Chemical Properties of 3-Chloro-4-fluorophenol.[[Link](#)][2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Chloro-4-fluorophenol | C₆H₄ClFO | CID 75790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. evitachem.com [evitachem.com]
- 3. 1-(Perfluoroethoxy)perfluoropropane | C₅F₁₂O | CID 10968705 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [2-(3-Chloro-4-fluorophenoxy)ethanamine CAS 914086-51-4 properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3293037/docs#2-3-chloro-4-fluorophenoxy-ethanamine-cas-914086-51-4-properties\]](https://www.benchchem.com/product/b3293037/docs#2-3-chloro-4-fluorophenoxy-ethanamine-cas-914086-51-4-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)